

Essential Safety and Logistical Guide for Handling 3-(2-Nitrophenoxy)propylamine

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Compound of Interest

Compound Name: 3-(2-Nitrophenoxy)propylamine

Cat. No.: B186700

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This document provides critical, immediate safety protocols and logistical plans for the handling and disposal of **3-(2-Nitrophenoxy)propylamine** (CAS RN: 103546-10-7). Adherence to these procedures is paramount to ensure personnel safety and mitigate environmental risk. This guide will serve as a preferred resource for laboratory safety and chemical handling, offering value beyond the product itself.

Hazard Identification and Physicochemical Properties

3-(2-Nitrophenoxy)propylamine is a chemical that requires careful handling due to its potential hazards. While specific toxicity data for this compound is limited, its structure as an aromatic nitro compound and a primary amine suggests potential for skin and eye irritation, as well as possible toxicity if ingested or inhaled. Aromatic nitro compounds are often associated with systemic effects, and primary amines can be corrosive or irritating to tissues.^{[1][2]}

A comprehensive understanding of its physical and chemical properties is the first step in safe handling.

Property	Value
CAS Number	103546-10-7[3][4]
Molecular Formula	C9H12N2O3[3][4]
Molecular Weight	196.20 g/mol [3]
Appearance	Not explicitly stated in provided results
Boiling Point	Not explicitly stated in provided results
Melting Point	Not explicitly stated in provided results
Flash Point	Not explicitly stated in provided results
Solubility	Not explicitly stated in provided results

Note: The absence of complete physical data necessitates a cautious approach, assuming the substance may be flammable and have low volatility until proven otherwise.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **3-(2-Nitrophenoxy)propylamine**. The following PPE must be worn at all times in the designated handling area.

PPE Category	Specifications
Hand Protection	Butyl rubber, Neoprene, or Nitrile gloves are recommended. ^[5] Always double-glove. Check for perforations before each use.
Eye and Face Protection	Chemical safety goggles and a face shield are required.
Body Protection	A chemically resistant lab coat or apron must be worn over full-length clothing.
Respiratory Protection	All handling of this compound must be conducted within a certified chemical fume hood to avoid inhalation of any potential vapors or aerosols. ^[6]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **3-(2-Nitrophenoxy)propylamine** from receipt to use in experimental procedures.

- Receiving and Unpacking:
 - Upon receipt, immediately inspect the container for any signs of damage or leakage.
 - Wear appropriate PPE (gloves, eye protection) during unpacking.
 - Verify the label and Safety Data Sheet (SDS) information.
- Storage:
 - Store the container in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.^[6]
 - The storage area should be clearly marked with the appropriate hazard symbols.
- Preparation and Weighing:

- All weighing and preparation of solutions must be conducted within a chemical fume hood.
- Use dedicated, clearly labeled glassware and equipment.
- Avoid the generation of dust or aerosols.
- Experimental Use:
 - Ensure all experimental setups are secure and contained.
 - Keep the container of **3-(2-Nitrophenoxy)propylamine** sealed when not in immediate use.
 - In case of accidental contact, immediately follow the first aid procedures outlined in the SDS.

Disposal Plan: A Step-by-Step Guide

The disposal of **3-(2-Nitrophenoxy)propylamine** and any contaminated materials must be treated as hazardous waste. Under no circumstances should this chemical be disposed of down the drain or in regular trash.

- Waste Segregation:
 - All waste contaminated with **3-(2-Nitrophenoxy)propylamine**, including unused product, reaction byproducts, contaminated labware (e.g., pipette tips, gloves), and cleaning materials, must be collected in a designated hazardous waste container.
- Waste Container Requirements:
 - Use a clearly labeled, leak-proof, and chemically compatible hazardous waste container.
 - The label must include "Hazardous Waste," the full chemical name "**3-(2-Nitrophenoxy)propylamine**," and the associated hazard symbols (e.g., irritant, toxic).
- Accumulation and Storage of Waste:

- Store the hazardous waste container in a designated satellite accumulation area within the laboratory.
- Keep the container securely sealed at all times, except when adding waste.
- The satellite accumulation area must be under the control of laboratory personnel and away from general traffic.
- Final Disposal:
 - Arrange for the collection and disposal of the hazardous waste through a licensed environmental waste management contractor.
 - Maintain a detailed record of the waste generated and its disposal, in accordance with institutional and regulatory requirements.

Emergency Procedures

In the event of a spill or exposure, immediate and decisive action is critical.

- Spill:
 - Evacuate the immediate area.
 - If safe to do so, and while wearing full PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbent material and any contaminated debris into a designated hazardous waste container.
 - Decontaminate the spill area with an appropriate solvent, followed by soap and water. All cleaning materials must be disposed of as hazardous waste.
- Exposure:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.

- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Mandatory Visualizations



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Caption: Workflow for the safe handling and disposal of **3-(2-Nitrophenoxy)propylamine**.

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